

Essential Safety and Operational Guide for 5-Hydroxyisophthalonitrile

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Compound of Interest

Compound Name: 5-Hydroxyisophthalonitrile

Cat. No.: B1321930

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This guide provides immediate safety, handling, and disposal protocols for **5-Hydroxyisophthalonitrile** (CAS No. 79370-78-8), also known as 5-Hydroxybenzene-1,3-dicarbonitrile. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Physicochemical Properties

A summary of the key physical and chemical properties of **5-Hydroxyisophthalonitrile** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	79370-78-8	[1]
Molecular Formula	C ₈ H ₄ N ₂ O	[2]
Molar Mass	144.13 g/mol	[2]
Appearance	White solid	[1]
Melting Point	266 °C	[2]
Boiling Point	295.8 ± 30.0 °C (Predicted)	[2]
Flash Point	132.709 °C	[2]
Vapor Pressure	0.001 mmHg at 25°C	[2]
Density	1.34 ± 0.1 g/cm ³ (Predicted)	[2]
Water Solubility	Very slightly soluble (0.55 g/L at 25 °C)	[1]
Refractive Index	1.614	[2]

Hazard Identification and Precautionary Measures

5-Hydroxyisophthalonitrile is classified with specific hazards that necessitate careful handling. The primary hazard identified is its harmful effect on aquatic life with long-lasting effects.[\[3\]](#)

GHS Hazard Statements:

- H412: Harmful to aquatic life with long lasting effects.[\[3\]](#)

Precautionary Statements:

- P273: Avoid release to the environment.[\[3\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[3\]](#)[\[4\]](#)

While the specific SDS for **5-Hydroxyisophthalonitrile** is not highly detailed, related compounds with similar structures exhibit skin irritation, serious eye irritation, and potential respiratory irritation.^{[4][5][6]} Therefore, it is prudent to handle this compound with the appropriate personal protective equipment.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5-Hydroxyisophthalonitrile** to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	Protects against dust particles and splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and full-length pants.	Prevents skin contact, which may cause irritation. ^{[4][5]}
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.	Minimizes inhalation of dust particles, which may cause respiratory irritation. ^[4]

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining the integrity of the compound and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.^[4]
- Avoid dust formation.^[3]
- Avoid contact with skin, eyes, and clothing.

- Wash hands thoroughly after handling.[[7](#)]
- Do not eat, drink, or smoke in the work area.[[5](#)]

Storage:

- Keep the container tightly closed.[[7](#)]
- Store in a cool, dry, and well-ventilated place.
- Store locked up.[[4](#)]

Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[3]

Spill and Disposal Management

Proper management of spills and waste is essential to prevent environmental contamination and ensure a safe work environment.

Spill Response:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use personal protective equipment.[\[3\]](#) Avoid generating dust. Sweep up the spilled material and place it in a suitable, closed container for disposal.
- Clean: Clean the spill area thoroughly.

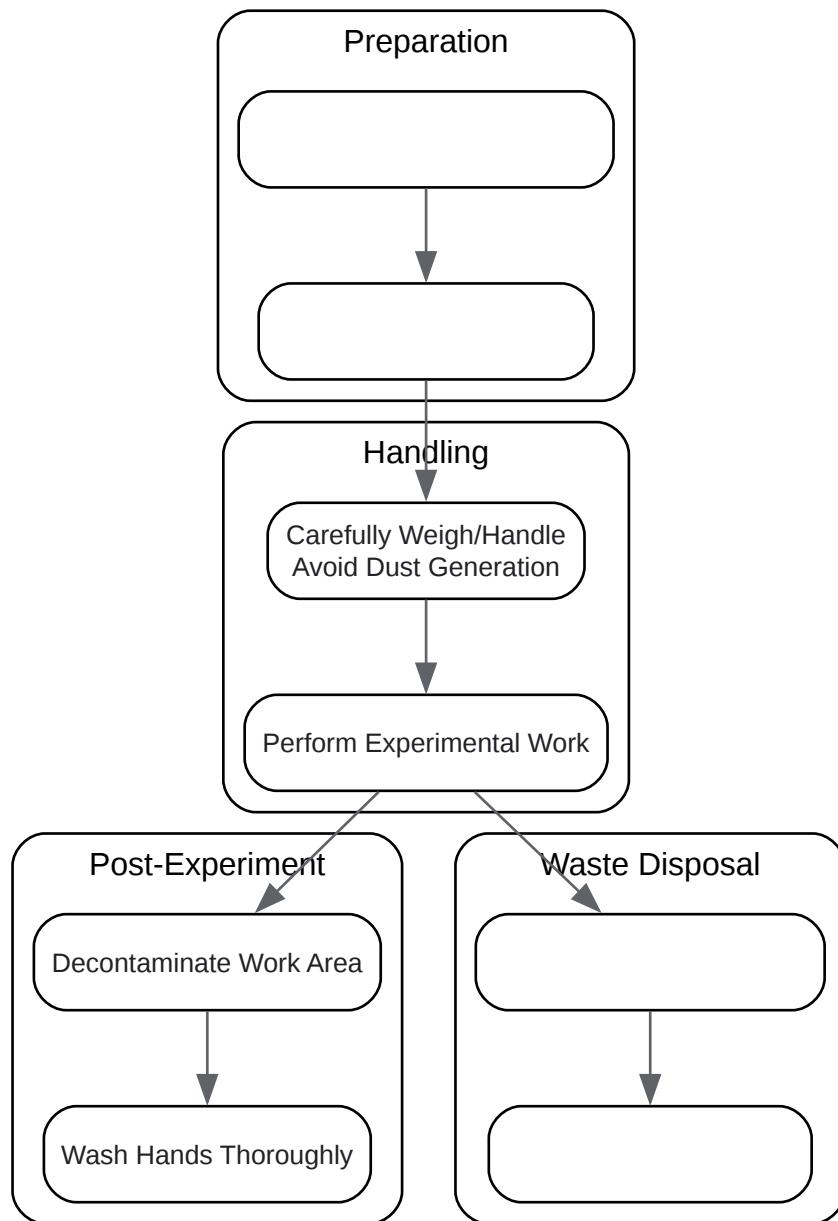
Disposal:

- Dispose of the chemical and its container in accordance with local, regional, and national regulations.
- The substance should be sent to an approved waste disposal plant.[\[3\]\[4\]](#)
- Avoid release to the environment.[\[3\]](#)

Procedural Workflow for Handling and Disposal

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **5-Hydroxyisophthalonitrile**.

Workflow for Handling and Disposal of 5-Hydroxyisophthalonitrile

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Caption: Standard operating procedure for **5-Hydroxyisophthalonitrile**.

Disclaimer: This document provides a summary of safety and handling information. Always refer to the complete Safety Data Sheet (SDS) before handling any chemical and consult with your institution's safety officer for specific guidance. Experimental protocols are not included in this safety-focused guide.

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